

# In-Depth Technical Guide to Rosmanol: A Phenolic Diterpene with Therapeutic Potential

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## Compound of Interest

Compound Name: *Rosmanol*

Cat. No.: B7888195

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## Abstract

**Rosmanol** is a naturally occurring phenolic diterpene found in rosemary (*Rosmarinus officinalis*) that has garnered significant scientific interest for its diverse biological activities. This technical guide provides a comprehensive overview of **Rosmanol**, focusing on its fundamental physicochemical properties, and delves into its mechanisms of action as an antioxidant, anti-inflammatory, and anticancer agent. Detailed experimental protocols for key assays and a summary of its effects on critical cellular signaling pathways are presented to facilitate further research and development of **Rosmanol** as a potential therapeutic agent.

## Physicochemical Properties of Rosmanol

**Rosmanol** is a key bioactive constituent of rosemary, contributing to its well-documented health benefits. Its fundamental properties are summarized below.

Property	Value
CAS Number	80225-53-2
Molecular Formula	C <sub>20</sub> H <sub>26</sub> O <sub>5</sub>
Molecular Weight	346.42 g/mol
Appearance	Solid
Solubility	Soluble in DMSO

## Biological Activities and Mechanisms of Action

**Rosmanol** exhibits a range of biological activities, with its antioxidant, anti-inflammatory, and anticancer properties being the most extensively studied.

### Antioxidant Activity

**Rosmanol** demonstrates potent antioxidant effects by scavenging free radicals and modulating cellular antioxidant defense systems. Its efficacy has been quantified in various in vitro antioxidant assays.

Assay	IC <sub>50</sub> Value (µg/mL)	Reference
DPPH	16.8	[1]
DPPH	0.13 mg/mL	[2]
DPPH	14.3 ± 0.8	[2]
ABTS	38.6 (ethanolic extract)	[3]
ABTS	72.76 (hot water extract)	[3]

### Anti-inflammatory Activity

**Rosmanol** exerts anti-inflammatory effects by inhibiting key signaling pathways involved in the inflammatory response, such as the NF-κB and MAPK pathways.

## Anticancer Activity

**Rosmanol** has shown significant promise as an anticancer agent, demonstrating cytotoxic effects against various cancer cell lines. Its mechanisms of action involve the induction of apoptosis, cell cycle arrest, and the modulation of critical signaling pathways that govern cancer cell proliferation and survival.

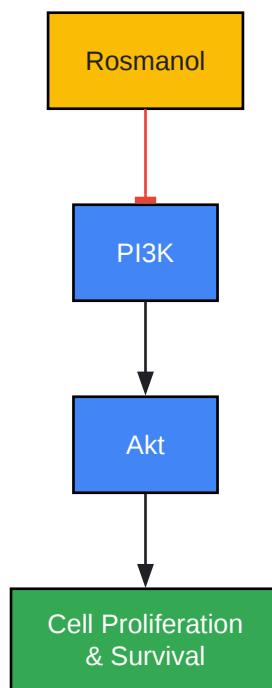
Cell Line	Assay	IC <sub>50</sub> Value (μM)	Incubation Time (h)
MCF-7 (Breast Cancer)	MTT	~50	48
MDA-MB-231 (Breast Cancer)	MTT	~50	48
COLO 205 (Colon Cancer)	-	~42	24

## Key Signaling Pathways Modulated by Rosmanol

**Rosmanol**'s biological effects are mediated through its interaction with several key intracellular signaling pathways.

### PI3K/Akt Signaling Pathway

The Phosphoinositide 3-kinase (PI3K)/Akt pathway is a crucial regulator of cell survival, proliferation, and growth. **Rosmanol** has been shown to inhibit this pathway, leading to decreased cancer cell viability.

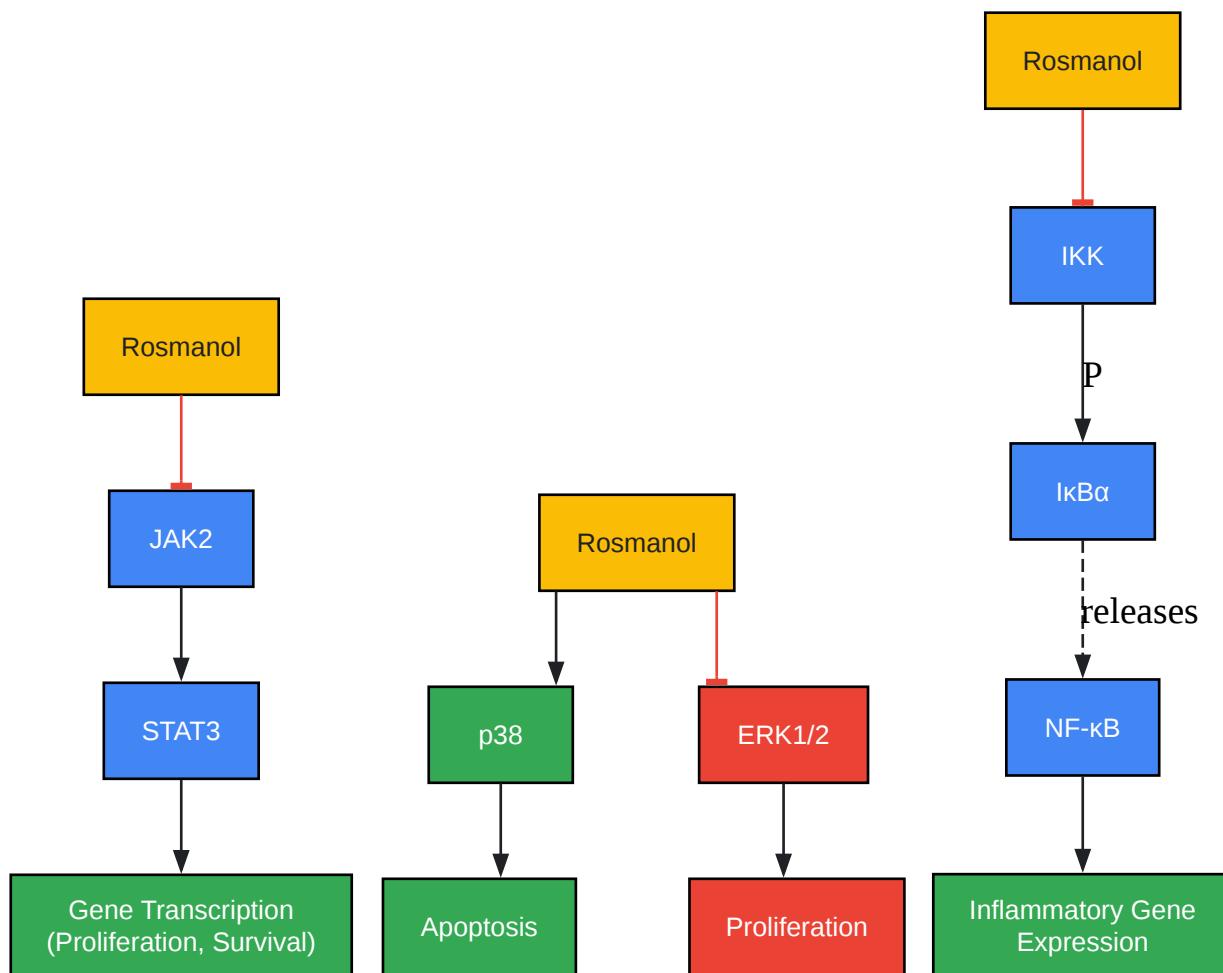


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**Rosmanol** inhibits the PI3K/Akt signaling pathway.

## STAT3/JAK2 Signaling Pathway

The Signal Transducer and Activator of Transcription 3 (STAT3)/Janus Kinase 2 (JAK2) pathway is often hyperactivated in cancer, promoting cell proliferation and survival. **Rosmanol** has been demonstrated to inhibit this pathway, contributing to its anticancer effects.<sup>[4][5]</sup>

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